Comprehensive Characterization Guide: 4-Bromo-1,3-dimethyl-5-phenyl-1H-pyrazole

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Compound of Interest

Compound Name:	*4-Bromo-1,3-dimethyl-5-phenyl-1h-pyrazole*
CAS No.:	*1073067-95-4*
Cat. No.:	*B2839655*

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Executive Summary

This technical guide provides a rigorous framework for the structural elucidation, physicochemical profiling, and purity analysis of **4-Bromo-1,3-dimethyl-5-phenyl-1H-pyrazole**. As a halogenated pyrazole derivative, this molecule serves as a critical intermediate in cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) for medicinal chemistry campaigns.

The primary challenge in characterizing this scaffold is distinguishing it from its regioisomer, 4-bromo-1,5-dimethyl-3-phenyl-1H-pyrazole. This guide prioritizes the "First Principles" approach to structural assignment, utilizing Nuclear Overhauser Effect (NOE) NMR spectroscopy to definitively map the regiochemistry.

Molecular Profile & Physicochemical Properties[1][2][3][4][5][6][7][8]

Before initiating wet-lab protocols, verify the fundamental properties of the target molecule.

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Property	Specification	Notes
IUPAC Name	4-Bromo-1,3-dimethyl-5-phenyl-1H-pyrazole	
Molecular Formula	$C_{11}H_{11}BrN_2$	
Molecular Weight	251.12 g/mol	Monoisotopic masses: 250.01 (^{79}Br), 252.01 (^{81}Br)
Appearance	White to off-white crystalline solid	Literature for analogs suggests mp range 80–120°C
Solubility	Soluble in DCM, DMSO, MeOH, EtOAc	Limited solubility in water
LogP (Predicted)	~3.0	Lipophilic; retention on C18 HPLC columns will be high
CAS Registry	689359-37-0 (PubChem CID)	Verify specific vendor CAS as isomers are often mislabeled

The Regioisomer Challenge (Critical Quality Attribute)

Synthesis Origin of Impurities

The synthesis of 1,3-dimethyl-5-phenyl-1H-pyrazole typically involves the condensation of methylhydrazine with 1-phenyl-1,3-butanedione. Since methylhydrazine is an unsymmetrical nucleophile and the diketone is an unsymmetrical electrophile, two regioisomers are formed:

- Target (Isomer A): 1,3-dimethyl-5-phenyl (N-Me adjacent to Phenyl).
- Impurity (Isomer B): 1,5-dimethyl-3-phenyl (N-Me adjacent to C-Me).

Subsequent bromination (e.g., using NBS) at the C4 position yields the corresponding brominated isomers. Chromatographic separation alone is insufficient for identification; structural proof is required.

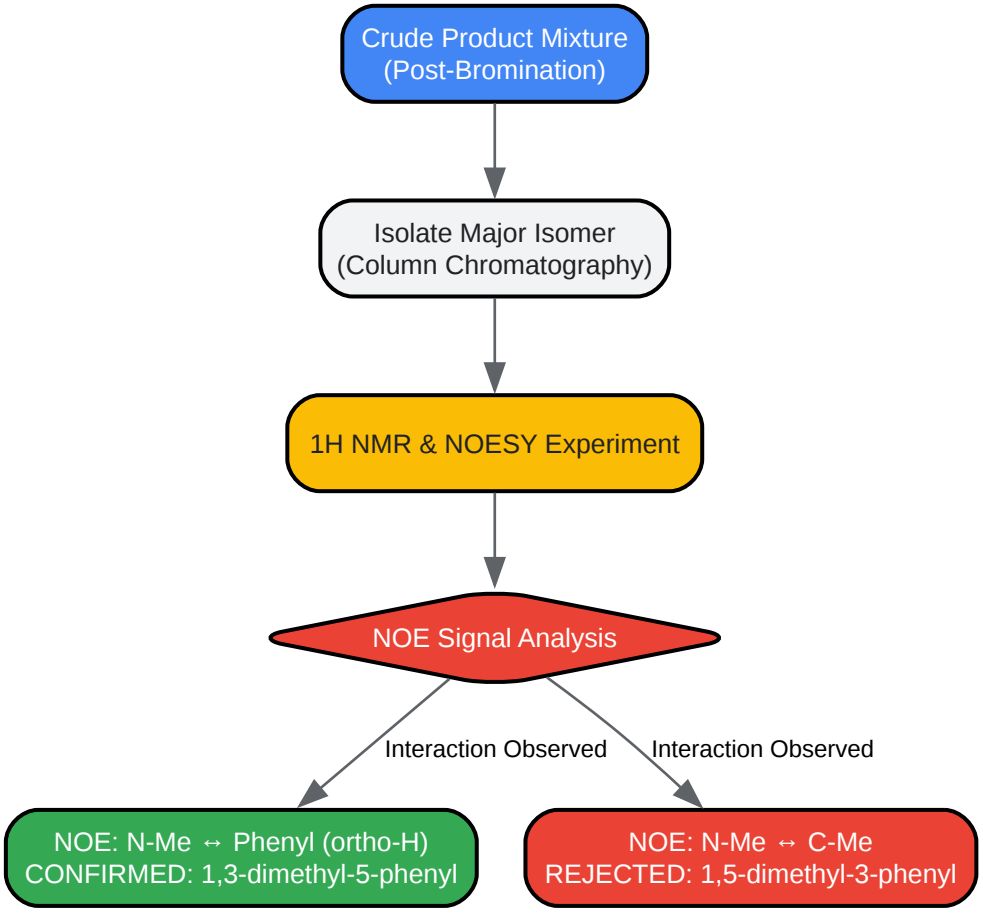
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Definitive Structural Assignment via NOE

The most robust method to distinguish Isomer A from Isomer B is 1D NOE (Nuclear Overhauser Effect) or 2D NOESY NMR.

- Target (1,3-dimethyl-5-phenyl): The N-methyl group (N1) is spatially proximal to the ortho-protons of the phenyl ring at C5. Expect strong NOE enhancement between N-Me and Ph-H.
- Isomer (1,5-dimethyl-3-phenyl): The N-methyl group (N1) is spatially proximal to the C-methyl group at C5. Expect strong NOE enhancement between N-Me and C-Me.

Visualization: Regioisomer Identification Logic



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Figure 1: Decision tree for distinguishing the target regioisomer using NMR spectroscopy.

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Spectroscopic Characterization Protocols

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 or $CDCl_3$. Concentration: 10–15 mg/mL for ^1H; >30 mg/mL for ^{13}C.

- ^1H NMR (400 MHz, $CDCl_3$) - Expected Signals:
  - δ 7.30–7.55 (m, 5H): Phenyl protons.
  - δ 3.75–3.85 (s, 3H): N-Methyl (N1). Note: Deshielded due to aromatic ring current.
  - δ 2.25–2.35 (s, 3H): C-Methyl (C3).
  - Absence: No signal around δ 6.0–6.5 (C4-H), confirming bromination.
- ^{13}C NMR (100 MHz, $CDCl_3$) - Key Shifts:
  - δ ~90–95 ppm: C4-Br. The carbon attached to bromine is significantly upfield compared to a C-H bond due to the heavy atom effect.
  - δ ~145–150 ppm: C3 and C5 (Quaternary carbons).
  - δ ~35–40 ppm: N-Methyl.
  - δ ~10–15 ppm: C-Methyl.

Mass Spectrometry (MS)

Method: LC-MS (ESI+) or GC-MS (EI). Diagnostic Feature: Bromine Isotope Pattern.

- Bromine exists as ^{79}Br (50.7%) and ^{81}Br (49.3%).
- Spectrum: You must observe two molecular ion peaks of nearly equal intensity (1:1 ratio) separated by 2 mass units.
  - $[M+H]^+$: 251.0 and 253.0.
- Fragmentation (EI): Loss of Br (M-79/81) and loss of Methyl/Phenyl fragments.

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Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on neat solid.

- ~3050 cm^{-1}: C-H stretch (aromatic).
- ~2950 cm^{-1}: C-H stretch (aliphatic methyl).
- ~1550–1600 cm^{-1}: C=N and C=C ring stretches.
- ~600–700 cm^{-1}: C-Br stretch (often weak/obscured).

Purity Analysis (HPLC Method)

For drug development applications, a purity of >98% is typically required. The following generic method is a robust starting point.

System: HPLC with UV-Vis / PDA detector. Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm. Wavelength: 254 nm (aromatic) and 220 nm (amide/general).

Time (min)	% Water (0.1% TFA)	% Acetonitrile (0.1% TFA)	Flow Rate
0.0	95	5	1.0 mL/min
10.0	5	95	1.0 mL/min
12.0	5	95	1.0 mL/min
12.1	95	5	1.0 mL/min
15.0	95	5	1.0 mL/min

System Suitability:

- Resolution (Rs): >1.5 between the target peak and any regioisomer impurity (Isomer B usually elutes slightly earlier or later depending on column selectivity).
- Tailing Factor: < 1.5.[1]

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Experimental Protocols

Recrystallization (Purification)

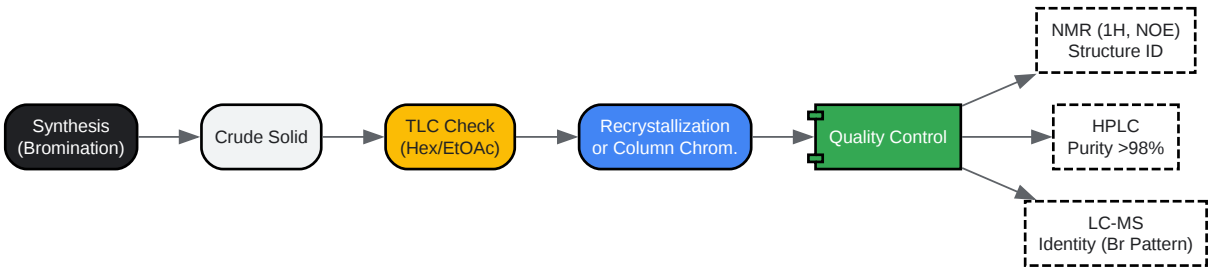
If the crude product contains minor regioisomers or bromination byproducts:

- Dissolve crude solid in a minimum amount of hot Ethanol or Ethyl Acetate.
- If insoluble particles remain, filter while hot.
- Slowly add Hexane or Heptane (anti-solvent) until slight turbidity appears.
- Allow to cool slowly to Room Temperature, then to 4°C.
- Filter crystals and wash with cold Hexane.
- Dry under high vacuum at 40°C for 4 hours.

Analytical Sample Preparation

- Weighing: Accurately weigh 5.0 mg of the dried solid.
- Dissolution: Dissolve in 1.0 mL of HPLC-grade Acetonitrile.
- Filtration: Filter through a 0.22 µm PTFE syringe filter into an HPLC vial.
- Injection: Inject 5 µL.

Workflow Visualization



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Figure 2: End-to-end workflow from synthesis to analytical release.

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Sources

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- 3. spectrabase.com [spectrabase.com]
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